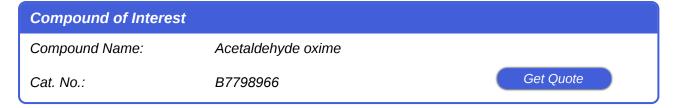


Solubility characteristics of acetaldehyde oxime in aqueous and organic solvents.

Author: BenchChem Technical Support Team. Date: December 2025



Solubility Profile of Acetaldehyde Oxime: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of the solubility characteristics of acetaldehyde oxime in both aqueous and various organic solvents. This document is intended for researchers, scientists, and professionals in drug development who utilize acetaldehyde oxime in their work. The guide details its solubility, presents relevant quantitative data, and outlines comprehensive experimental protocols for solubility determination.

Executive Summary

Acetaldehyde oxime (CAS No: 107-29-9), a compound of significant interest in chemical synthesis, particularly in the production of pesticides and pharmaceuticals, exhibits high solubility in aqueous solutions and many common organic solvents. This guide synthesizes available data on its solubility, providing a critical resource for optimizing reaction conditions, purification processes, and formulation development.

Solubility Characteristics

Acetaldehyde oxime is a polar molecule capable of forming hydrogen bonds, which governs its solubility behavior. It is widely reported to be highly soluble in water and polar organic solvents.



Aqueous Solubility

Acetaldehyde oxime is described as "very soluble" and "completely miscible" in water[1][2][3] [4]. This high aqueous solubility is attributed to the ability of the oxime functional group to engage in hydrogen bonding with water molecules. One source quantifies the aqueous solubility at 185 g/L, although the specific temperature and experimental conditions for this measurement are not provided[5][6].

Organic Solvent Solubility

Qualitative data indicates that **acetaldehyde oxime** is "very soluble" in ethanol and ether[7][8]. Its miscibility with other common organic solvents is also generally high, a critical consideration for its use in organic synthesis.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **acetaldehyde oxime**. It is important to note that comprehensive, temperature-dependent solubility data across a wide range of organic solvents is not extensively available in public literature.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Reference(s)
Water	H₂O	185 g/L	Not Specified	[5][6]
Water	H₂O	Very Soluble / Completely Miscible	Room Temperature	[2][3][4]
Ethanol	C₂H₅OH	Very Soluble	Not Specified	[8]
Ether	(C ₂ H ₅) ₂ O	Very Soluble	Not Specified	[7][8]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of **acetaldehyde oxime** solubility, based on the isothermal equilibrium (shake-flask) method, a widely accepted



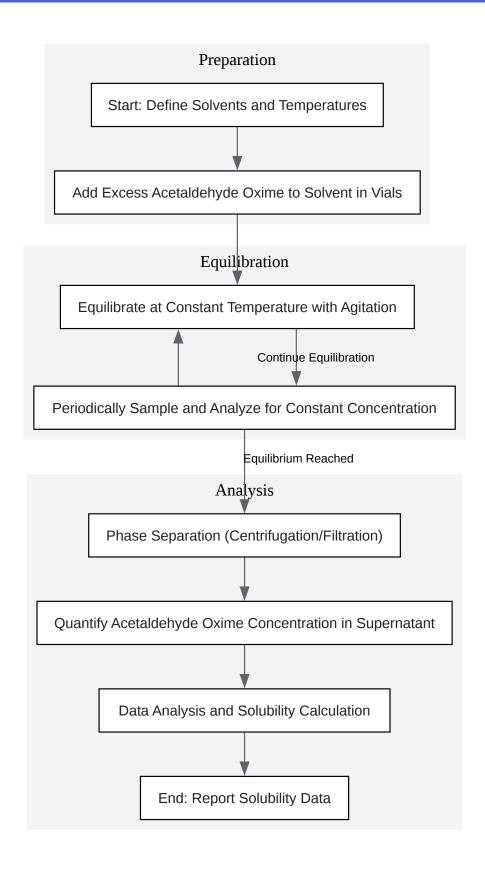
and robust technique[9][10][11]. This protocol is consistent with the principles outlined in OECD Guideline 105 for the Testing of Chemicals[2][3][6][12][13].

Materials and Equipment

- Acetaldehyde oxime (high purity)
- Selected solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (± 0.1 mg)
- Vials with screw caps and PTFE septa
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., GC-FID, HPLC-UV)

Experimental Workflow Diagram





Click to download full resolution via product page

Caption: Workflow for Isothermal Equilibrium Solubility Determination.



Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of acetaldehyde oxime to a series of vials containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.

Equilibration:

- Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined empirically by taking samples at different time points until the concentration of acetaldehyde oxime in the solution remains constant.

Phase Separation:

- Once equilibrium is reached, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
- Alternatively, centrifuge the vials at the experimental temperature to facilitate the separation of the solid and liquid phases.
- Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter to remove any remaining solid particles.

Quantification of Acetaldehyde Oxime:

- Accurately dilute the filtered supernatant with an appropriate solvent to a concentration within the linear range of the chosen analytical method.
- Analyze the diluted samples using a validated analytical method to determine the concentration of acetaldehyde oxime. Suitable methods include:



- Gas Chromatography (GC): A GC equipped with a Flame Ionization Detector (FID) is a common method for the analysis of volatile organic compounds like acetaldehyde oxime. The instrument is calibrated using standard solutions of known concentrations[14][15][16][17].
- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection can be used, often after derivatization of the acetaldehyde oxime with a UV-active agent such as 2,4-dinitrophenylhydrazine (DNPH) to enhance sensitivity and chromatographic performance[18][19][20][21][22][23].
- UV-Vis Spectroscopy: For solutions without interfering substances, direct UV-Vis spectrophotometry can be a straightforward method for quantification, provided a suitable wavelength of maximum absorbance is identified and a calibration curve is established[24][25][26][27][28].
- Data Analysis and Reporting:
 - Calculate the solubility of acetaldehyde oxime in the respective solvent at the given temperature, typically expressed in g/L or mol/L.
 - The experiment should be performed in triplicate to ensure the reliability of the results.

Conclusion

Acetaldehyde oxime demonstrates high solubility in water and polar organic solvents, a key characteristic for its application in various chemical processes. While quantitative data in the public domain is limited, this guide provides the available information and a robust experimental protocol for its determination. The outlined methodology, based on the widely accepted isothermal equilibrium method and established analytical techniques, will enable researchers to generate reliable and accurate solubility data tailored to their specific needs. This, in turn, will facilitate more efficient process development, formulation design, and fundamental research involving acetaldehyde oxime.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... OECD -Google Books [books.google.com]
- 3. oecd.org [oecd.org]
- 4. Aldoxime | C2H5NO | CID 7863 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. OECD 105 Water Solubility Test at 20°C Analytice [analytice.com]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. pharmajournal.net [pharmajournal.net]
- 9. researchgate.net [researchgate.net]
- 10. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 11. dissolutiontech.com [dissolutiontech.com]
- 12. filab.fr [filab.fr]
- 13. Water Solubility | Scymaris [scymaris.com]
- 14. cdc.gov [cdc.gov]
- 15. US4323706A Production of acetaldehyde oxime Google Patents [patents.google.com]
- 16. EP0003898A1 Production of acetaldehyde oxime Google Patents [patents.google.com]
- 17. osha.gov [osha.gov]
- 18. An Optimized Method for the Measurement of Acetaldehyde by High-Performance Liquid Chromatography PMC [pmc.ncbi.nlm.nih.gov]
- 19. cdc.gov [cdc.gov]
- 20. epa.gov [epa.gov]
- 21. Acetaldehyde Quantification in Microbial Fermentation Samples [protocols.io]
- 22. researchgate.net [researchgate.net]
- 23. benchchem.com [benchchem.com]
- 24. Spectroelectrochemical Enzyme Sensor System for Acetaldehyde Detection in Wine -PMC [pmc.ncbi.nlm.nih.gov]



- 25. prod-docs.megazyme.com [prod-docs.megazyme.com]
- 26. sci-int.com [sci-int.com]
- 27. abo.com.pl [abo.com.pl]
- 28. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Solubility characteristics of acetaldehyde oxime in aqueous and organic solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798966#solubility-characteristics-of-acetaldehyde-oxime-in-aqueous-and-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com